

CYM-5482: A Selective S1PR2 Agonist for Investigating Cell Signaling Pathways

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Compound of Interest

Compound Name: CYM-5482

Cat. No.: B15571224

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

CYM-5482 is a potent and selective synthetic agonist for the Sphingosine-1-Phosphate Receptor 2 (S1PR2), a member of the G protein-coupled receptor (GPCR) family.[1] Sphingosine-1-phosphate (S1P) is a bioactive lipid mediator that regulates a wide array of cellular processes, including cell proliferation, migration, survival, and differentiation, by signaling through its five cognate receptors, S1PR1-5.[2] While S1PR1 signaling is known to promote endothelial barrier integrity, S1PR2 activation often elicits opposing effects, making it a critical target for research in vascular biology, oncology, and inflammation.[3] **CYM-5482** serves as a valuable chemical tool to dissect the specific roles of S1PR2-mediated signaling pathways, distinguishing its effects from those of other S1P receptors. This guide provides a comprehensive overview of **CYM-5482**, its mechanism of action, its role in key cell signaling pathways, and detailed experimental protocols for its use in research.

Mechanism of Action

CYM-5482 functions as a selective agonist of S1PR2. Unlike the endogenous ligand S1P, which binds to multiple S1P receptors, **CYM-5482** exhibits a high degree of selectivity for

S1PR2, allowing for the specific interrogation of this receptor's functions. Some evidence suggests that **CYM-5482** may act as an allosteric agonist, binding to a site on the receptor distinct from the orthosteric site where S1P binds.^{[2][4]} This property can be advantageous for achieving receptor subtype selectivity.^[5]

Upon binding to S1PR2, **CYM-5482** induces a conformational change in the receptor, leading to the activation of heterotrimeric G proteins. S1PR2 primarily couples to Gα12/13, which in turn activates the small GTPase RhoA and its downstream effector, Rho-associated coiled-coil containing protein kinase (ROCK).^[3] This signaling cascade is distinct from that of S1PR1, which predominantly couples to Gαi and activates Rac-dependent pathways that promote cell migration and barrier enhancement. The activation of the S1PR2-Gα12/13-RhoA-ROCK pathway by **CYM-5482** leads to a variety of cellular responses, often antagonizing the effects of S1PR1 activation.

Quantitative Data

The potency and efficacy of **CYM-5482** have been characterized in various in vitro assays. The following table summarizes key quantitative data for this compound.

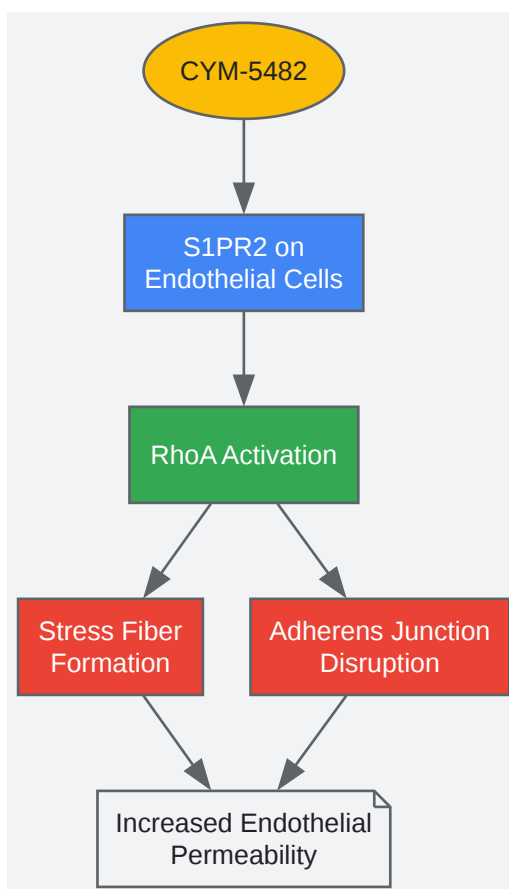
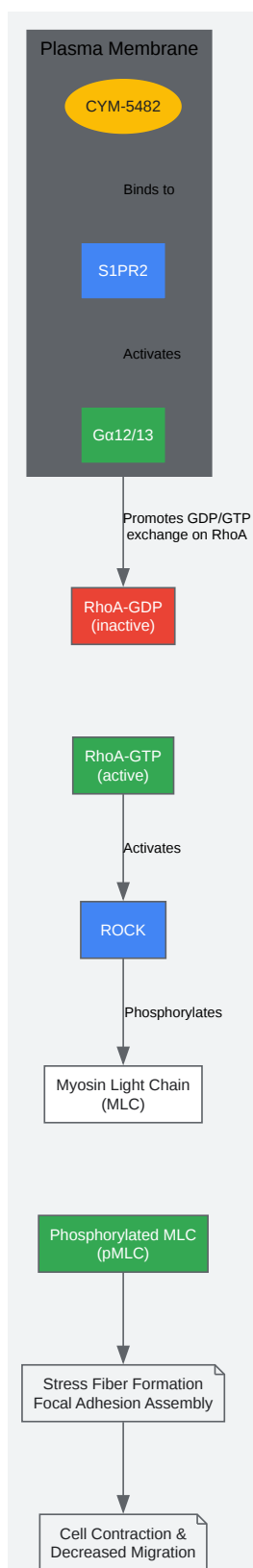
Parameter	Value	Cell Line/System	Assay Type	Reference
EC50	1.03 μM	Not specified in source	Not specified in source	^[1]
IC50	1.0 μM	Not specified in source	Not specified in source	^[1]
EC50	1.0 μM	S1PR2 dose response assay	CRE-bla dose response counterscreen	^[2]

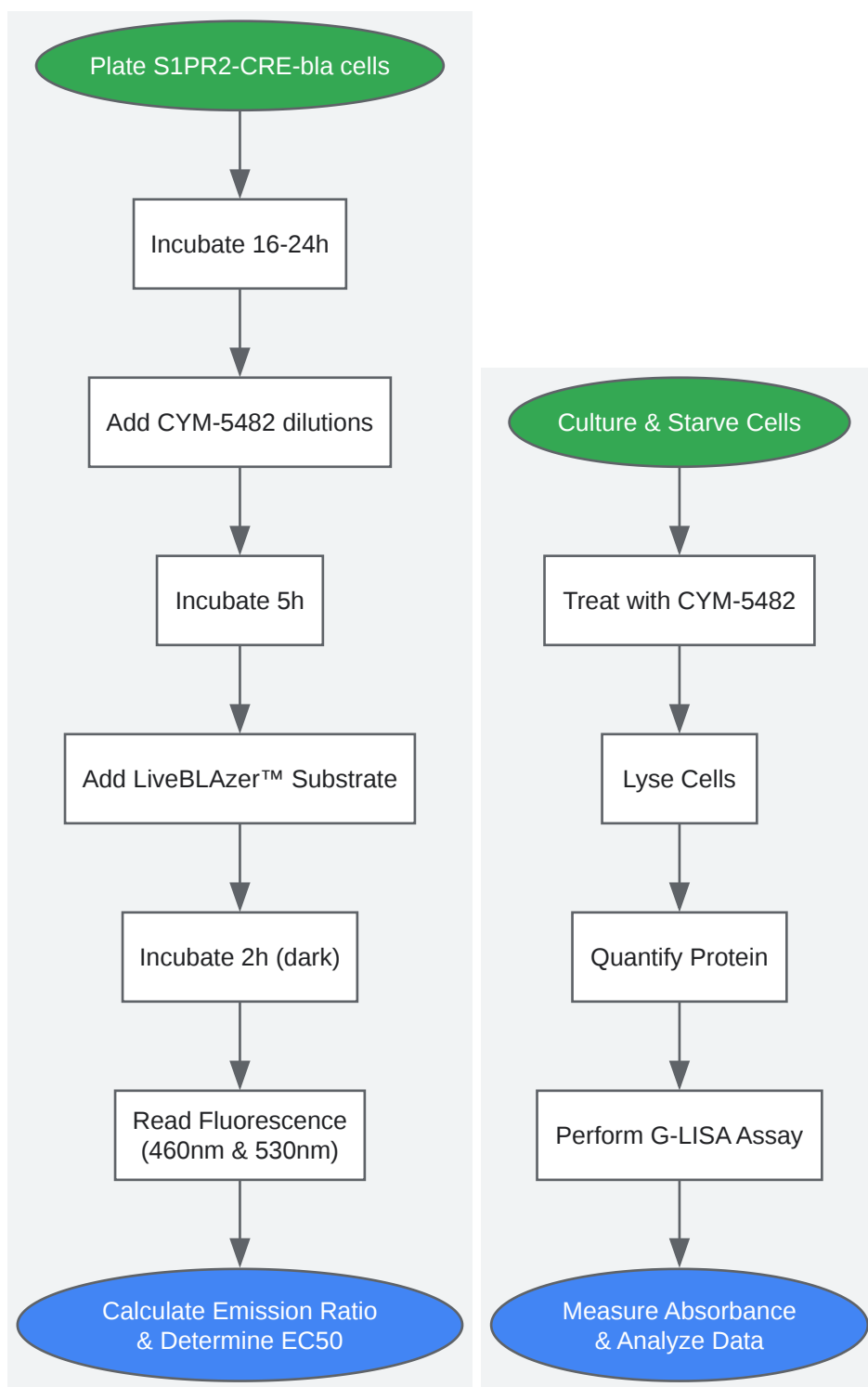
Cell Signaling Pathways

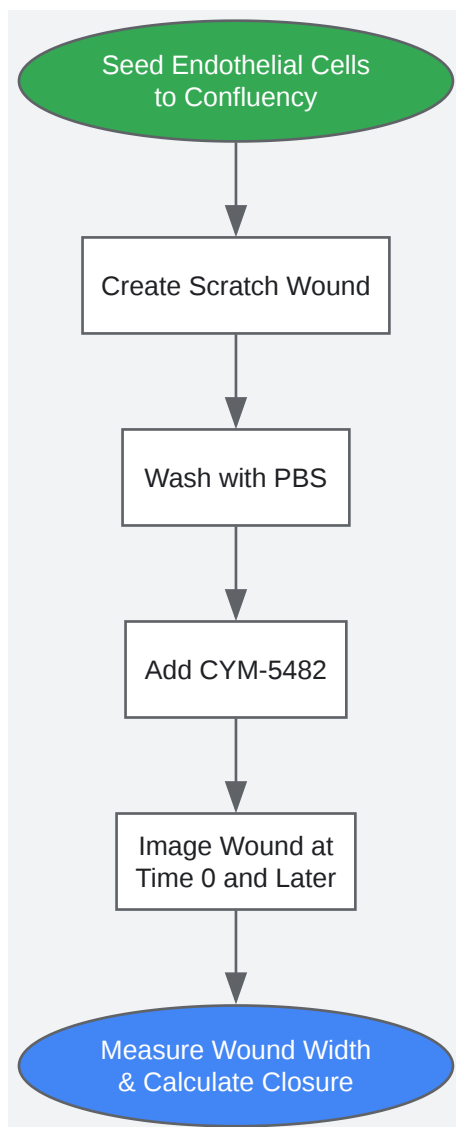
The activation of S1PR2 by **CYM-5482** triggers a cascade of intracellular signaling events that have significant implications for various physiological and pathological processes.

The Gα12/13-RhoA-ROCK Pathway

The canonical signaling pathway initiated by S1PR2 activation is the Gα12/13-RhoA-ROCK pathway. This pathway plays a central role in regulating cytoskeletal dynamics, cell adhesion, and migration.







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- [5. Novel Selective Allosteric and Bitopic Ligands for the S1P3 Receptor - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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